

What is Alpha-Estradiol-d3 and its primary use in research?

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Compound of Interest

Compound Name: Alpha-Estradiol-d3

Cat. No.: B15615169

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Alpha-Estradiol-d3: A Technical Guide for Researchers

For Immediate Release

This technical guide provides an in-depth overview of **Alpha-Estradiol-d3** (17 α -Estradiol-d3), a critical tool for researchers, scientists, and drug development professionals. This document outlines its core properties, primary applications in quantitative research, detailed experimental protocols, and relevant biological pathways.

Introduction to Alpha-Estradiol-d3

Alpha-Estradiol-d3 is the deuterium-labeled form of Alpha-Estradiol (17 α -estradiol), a natural, weak estrogen and an epimer of the more potent 17 β -estradiol. The incorporation of three deuterium atoms creates a stable isotope-labeled compound with a higher molecular weight than its endogenous counterpart. This key characteristic makes it an ideal internal standard for quantitative analysis in mass spectrometry-based assays.^[1] Its primary utility lies in its ability to mimic the analytical behavior of the unlabeled analyte (Alpha-Estradiol or other estrogens) throughout sample preparation and analysis, thereby correcting for variations and improving the accuracy and precision of quantification.

Physicochemical Properties

A summary of the key physicochemical properties of **Alpha-Estradiol-d3** is presented in the table below.

Property	Value
Synonyms	Alfatradiol-d3, Epiestradiol-d3, 17 α -Estradiol-d3
Molecular Formula	C ₁₈ H ₂₁ D ₃ O ₂
Molecular Weight	275.4 g/mol
CAS Number	53866-33-4 (for d2 labeled)
Appearance	White to off-white solid
Primary Application	Internal Standard for GC-MS and LC-MS/MS

Primary Use in Research: Internal Standard in Mass Spectrometry

Alpha-Estradiol-d3 is predominantly used as an internal standard in quantitative analytical methods, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS).^[1] The core principle of using an internal standard is to add a known quantity of a compound that is chemically and physically similar to the analyte of interest to all samples, calibrators, and quality controls. This allows for the correction of variability that can occur during sample preparation, injection, and ionization.

Quantitative Data for Mass Spectrometry

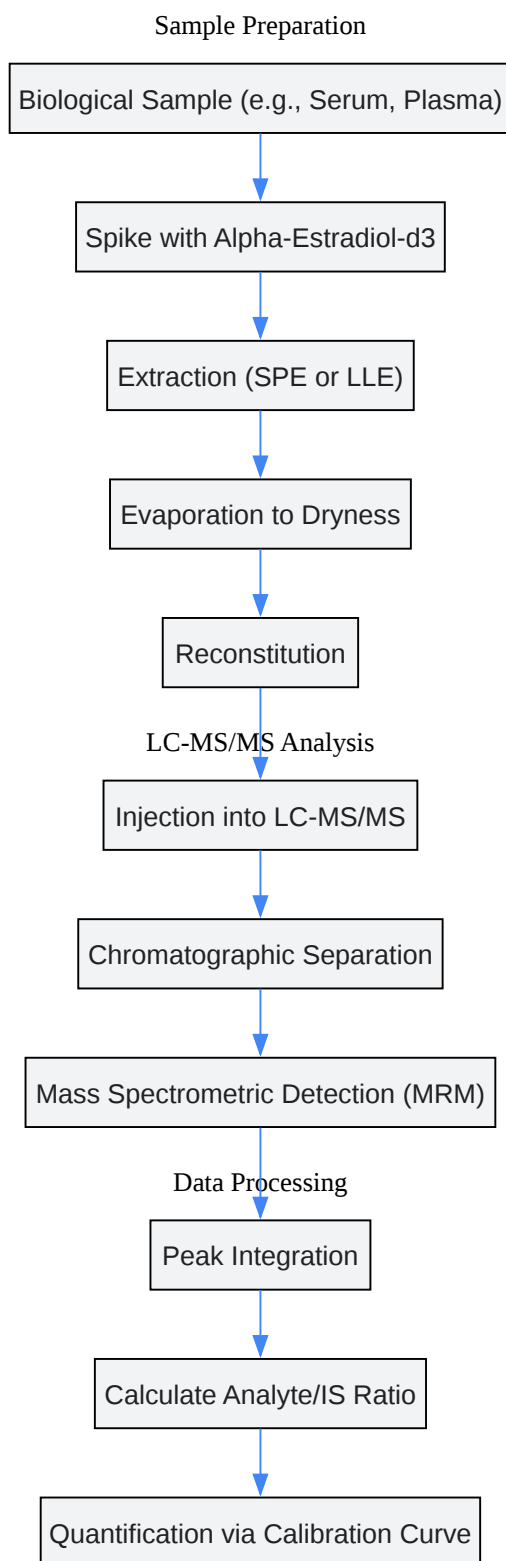
The following table summarizes key quantitative parameters for the use of **Alpha-Estradiol-d3** as an internal standard in LC-MS/MS analysis.

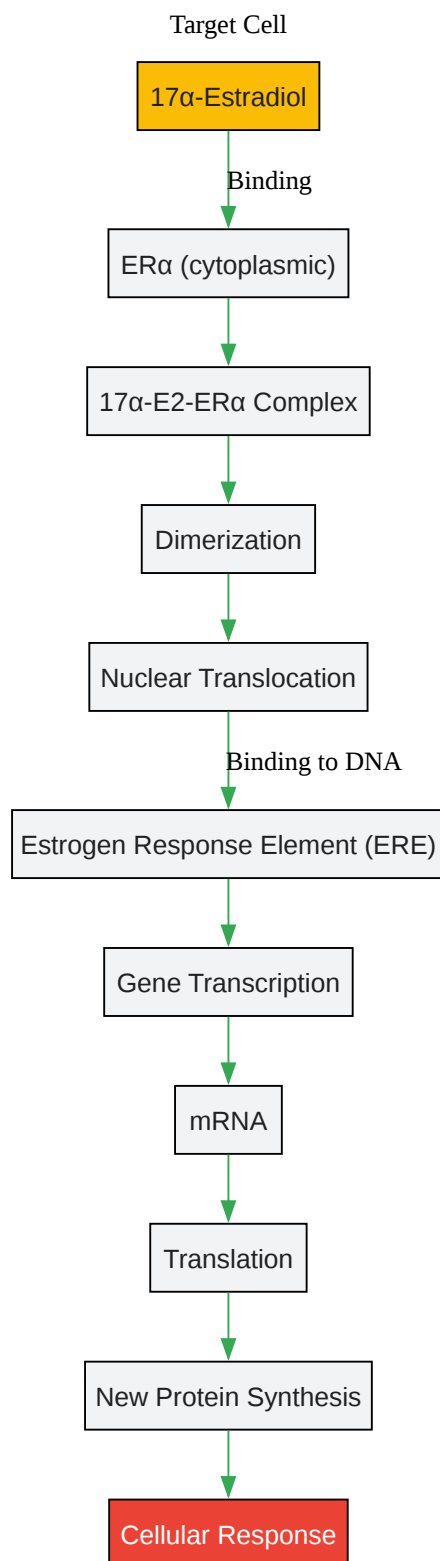
Parameter	Analyte (17 α -Estradiol)	Internal Standard (Alpha-Estradiol-d3)	Ionization Mode	Reference
Precursor Ion (Q1) m/z	255.0	258.5	ESI+	[1]
Product Ion (Q3) m/z	158.9	158.9	ESI+	[1]
Precursor Ion (Q1) m/z	271	274	ESI-	[2]
Product Ion (Q3) m/z	Not Specified	Not Specified	ESI-	[2]
Limit of Quantification (LOQ)	1.49 μ g/L (in capacitating medium)	N/A	ESI+	[1]
Recovery	91.3% - 98.5% (for α E2)	Not Specified	ESI+	[1]
Recovery (general estradiol)	86.3% - 93.2%	Not Specified	ESI-	[2]

Experimental Protocols

Experimental Workflow for Internal Standard Use

The general workflow for utilizing **Alpha-Estradiol-d3** as an internal standard in a quantitative bioanalytical method is depicted below.





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References

- 1. mdpi.com [mdpi.com]
- 2. Simultaneous analysis of 17alpha-estradiol and 17beta-estradiol in bovine serum by liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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